

CAS number 1159511-90-6 properties and suppliers

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Compound of Interest

Compound Name: 5-Bromo-2,6-dimethyl-2H-indazole

Cat. No.: B1438481

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An In-Depth Technical Guide to PF-04957325: A Potent and Selective PDE8 Inhibitor for Advanced Research

Introduction

In the landscape of contemporary drug discovery and cell signaling research, the selective modulation of phosphodiesterases (PDEs) presents a pivotal strategy for therapeutic intervention across a spectrum of diseases.[1][2] Among the diverse PDE families, the cyclic adenosine monophosphate (cAMP)-specific PDE8 family has emerged as a compelling target, implicated in a variety of physiological processes including steroidogenesis, T-cell function, and neuroinflammation.[1][3] This guide provides a comprehensive technical overview of PF-04957325, a highly potent and selective inhibitor of PDE8A and PDE8B.

It is important to note that the CAS number initially provided, 1159511-90-6, corresponds to the chemical intermediate **5-Bromo-2,6-dimethyl-2H-indazole**. The subject of this in-depth guide, the potent PDE8 inhibitor, is correctly identified by CAS Number 1305115-80-3. This guide will focus exclusively on the properties and applications of PF-04957325.

Physicochemical Properties and Handling

A foundational understanding of a compound's physical and chemical characteristics is paramount for its effective application in experimental settings. The key properties of PF-04957325 are summarized below.

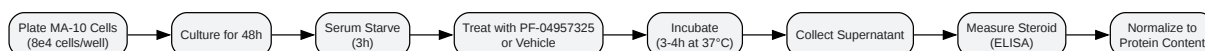
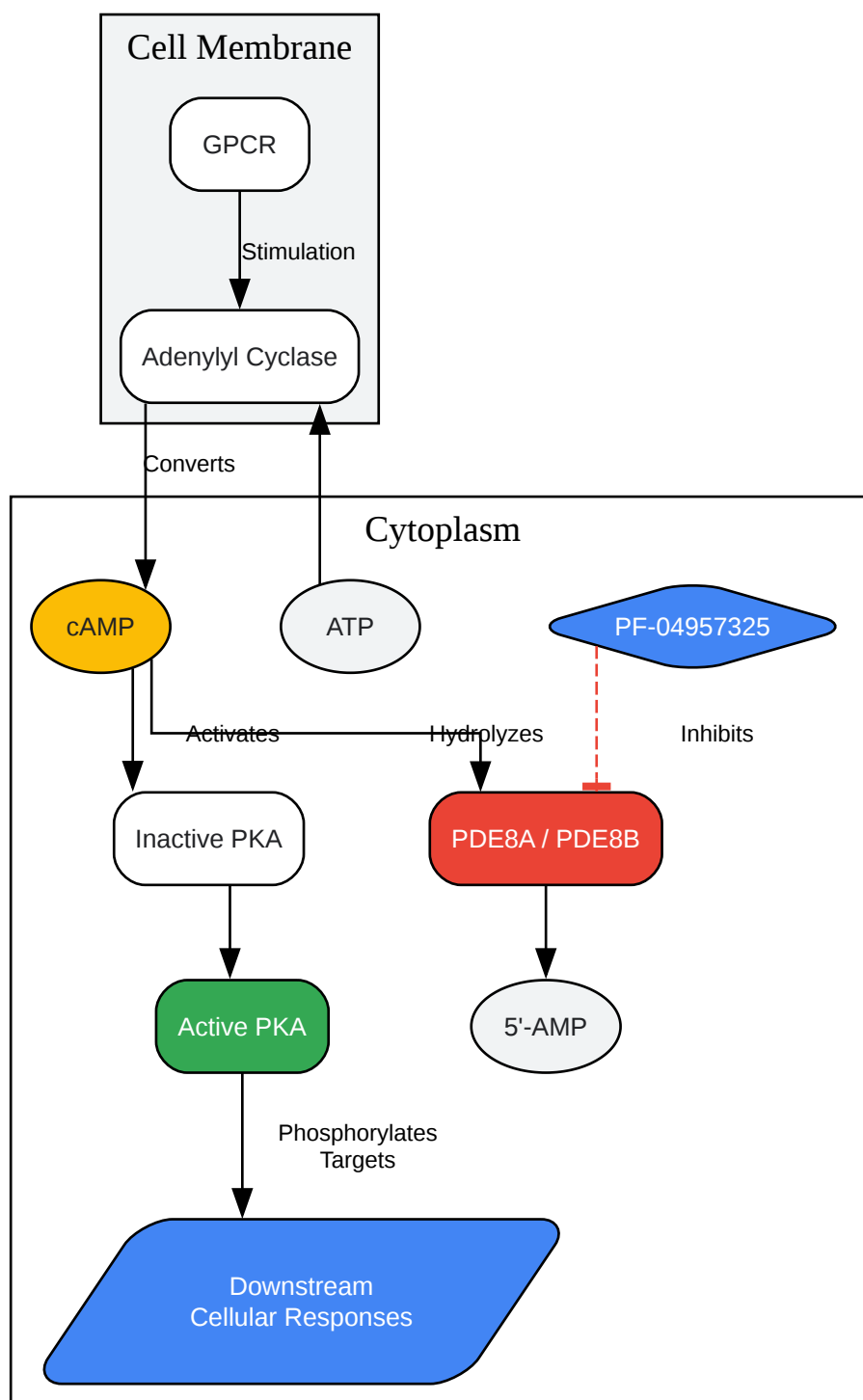
Property	Value	Source
CAS Number	1305115-80-3	[4] [5]
Molecular Formula	C ₁₄ H ₁₅ F ₃ N ₈ OS	[4] [5]
Molecular Weight	400.38 g/mol	[4] [5]
Appearance	White to off-white solid	[4]
Solubility	DMSO: ≥ 100 mg/mL (249.76 mM)	[4] [5]
Ethanol: 3 mg/mL	[5]	
Water: Insoluble	[5]	
Storage (Powder)	-20°C for 3 years	[4]
Storage (in Solvent)	-80°C for 2 years	[4]

Note on Solubility: It is recommended to use freshly opened, anhydrous DMSO for preparing stock solutions, as hygroscopic DMSO can significantly reduce solubility.[\[5\]](#)

Mechanism of Action: Selective Inhibition of the PDE8 Family

PF-04957325 exerts its biological effects through the highly selective inhibition of the PDE8 family, which consists of two isoforms, PDE8A and PDE8B. These enzymes are responsible for the hydrolysis of the second messenger cAMP, thus playing a crucial role in regulating intracellular cAMP concentrations.[\[1\]](#)

By inhibiting PDE8, PF-04957325 prevents the degradation of cAMP, leading to its accumulation within the cell. This elevated cAMP level, in turn, activates downstream signaling pathways, most notably Protein Kinase A (PKA). The activation of PKA triggers a cascade of phosphorylation events that modulate the function of various cellular proteins, leading to diverse physiological responses.



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